# FR295389: A Comparative Analysis of Cross-Resistance with Other β-Lactam Antibiotics

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *FR295389* |
| *CAS No.:* | *1019207-72-7* |
| *Cat. No.:* | *B607548* |

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the investigational cephalosporin **FR295389** with other β-lactam antibiotics, focusing on its cross-resistance profile against challenging Gram-negative bacteria. The information is compiled from available preclinical data to assist researchers and drug development professionals in understanding the potential spectrum and utility of this compound.

## Executive Summary

**FR295389** is a novel dihydroimidazopyrazolium cephalosporin that has demonstrated notable in vitro activity against metallo-β-lactamase (MBL)-producing Pseudomonas aeruginosa.[1] This is significant as MBLs confer resistance to a broad range of β-lactam antibiotics, including carbapenems, and represent a major challenge in clinical settings. The available data suggests that **FR295389** may possess a distinct resistance profile compared to other cephalosporins, particularly against certain enzyme-mediated resistance mechanisms. A patent related to this class of compounds suggests they exhibit potent antimicrobial activity against β-lactamase

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producing Gram-negative bacteria and may not exhibit cross-resistance with known cephem and carbapenem drugs.[2]

## Comparative In Vitro Activity

The primary evidence for **FR295389**'s unique cross-resistance profile comes from a study evaluating its efficacy against clinical isolates of IMP-type MBL-producing Pseudomonas aeruginosa. The following table summarizes the Minimum Inhibitory Concentration (MIC) data for **FR295389** against these challenging pathogens.

Table 1: In Vitro Activity of **FR295389** against IMP-type Metallo-β-Lactamase-Producing Pseudomonas aeruginosa

| Organism (n=21) | FR295389 $MIC_{50}$ (μg/mL) | FR295389 $MIC_{90}$ (μg/mL) |
|---|---|---|
| IMP-type MBL-producing P. aeruginosa | 8.0 | 32 |

Data sourced from Takeda et al., 2008.[1]

While direct comparative MIC data for other β-lactams against the exact same isolates is not provided in the primary literature, it is well-established that MBL-producing P. aeruginosa are typically resistant to most β-lactams, including third-generation cephalosporins like ceftazidime and carbapenems like imipenem and meropenem. The moderate activity of **FR295389**, with an $MIC_{90}$ of 32 μg/mL, against strains known to be resistant to other β-lactams, underscores its potential lack of complete cross-resistance.

## Mechanism of Reduced Cross-Resistance: Stability to Metallo-β-Lactamase

The reduced cross-resistance of **FR295389** with other β-lactams against MBL-producing bacteria is attributed to its stability against hydrolysis by these enzymes. A kinetic study of the IMP-1 MBL enzyme demonstrated that **FR295389** is a poor substrate compared to ceftazidime, a commonly used anti-pseudomonal cephalosporin.

Table 2: Kinetic Parameters of IMP-1 Metallo-β-Lactamase against **FR295389** and Ceftazidime

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| Substrate | K_m (μM) | k_cat ($s^{-1}$) | k_cat/K_m ($\mu M^{-1}s^{-1}$) |
|---|---|---|---|
| FR295389 | >20-fold higher than Ceftazidime | 12-fold lower than Ceftazidime | Significantly lower than Ceftazidime |
| Ceftazidime | - | - | - |

Data interpreted from Takeda et al., 2008.[1]

The higher Michaelis constant (K_m) for **FR295389** indicates a lower affinity of the IMP-1 enzyme for this cephalosporin.[1] Concurrently, the lower catalytic turnover rate (k_cat) signifies that once bound, **FR295389** is hydrolyzed much less efficiently than ceftazidime.[1] This enzymatic stability is a key factor in its ability to retain activity against MBL-producing strains.

# Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide, based on standard microbiological and biochemical practices.

## Minimum Inhibitory Concentration (MIC) Determination

The MIC values for **FR295389** were determined using the agar dilution method as standardized by the Clinical and Laboratory Standards Institute (CLSI).

- Bacterial Strains: 21 clinical isolates of IMP-type metallo-β-lactamase-producing Pseudomonas aeruginosa were used.
- Inoculum Preparation: Bacterial colonies were suspended in sterile saline to match the turbidity of a 0.5 McFarland standard, corresponding to approximately 1.5 x $10^8$ CFU/mL. This suspension was further diluted to achieve a final inoculum of $10^4$ CFU per spot.
- Antibiotic Preparation: **FR295389** was serially diluted to obtain a range of concentrations.
- Agar Plate Preparation: Mueller-Hinton agar was prepared and supplemented with the various concentrations of **FR295389**.

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- Inoculation: The standardized bacterial inoculum was applied to the surface of the antibiotic-containing agar plates.
- Incubation: Plates were incubated at 35°C for 16-20 hours.
- MIC Reading: The MIC was recorded as the lowest concentration of **FR295389** that completely inhibited visible bacterial growth. $MIC_{50}$ and $MIC_{90}$ were calculated as the concentrations required to inhibit 50% and 90% of the tested isolates, respectively.

## β-Lactamase Kinetic Analysis

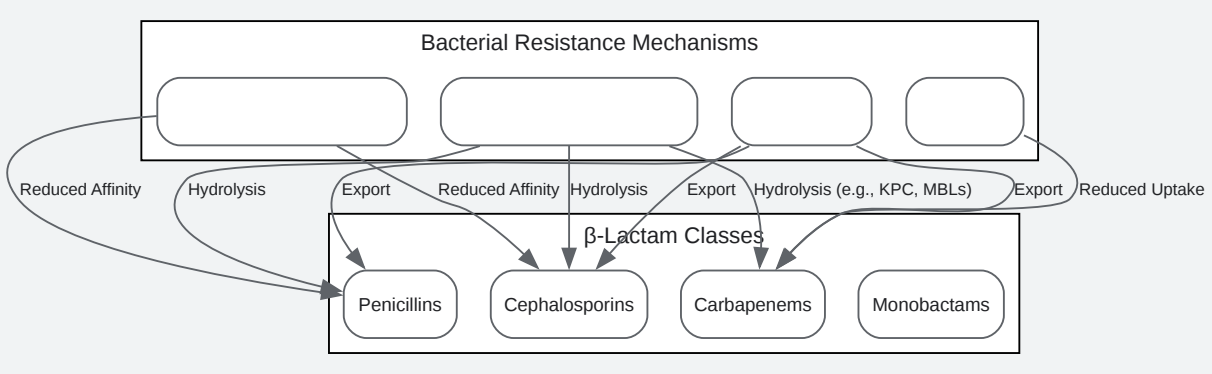
The kinetic parameters (K_m and k_cat) for the hydrolysis of **FR295389** and ceftazidime by the IMP-1 metallo-β-lactamase were determined spectrophotometrically.

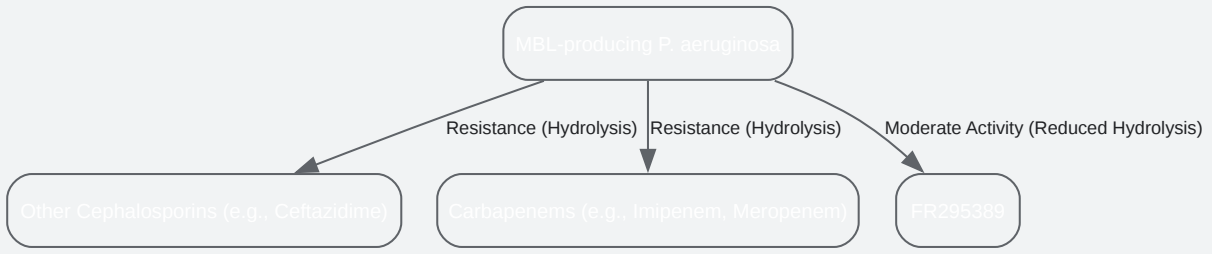
- Enzyme Purification: The IMP-1 β-lactamase was purified from a recombinant E. coli strain overexpressing the enzyme.
- Substrate Solutions: Stock solutions of **FR295389** and ceftazidime were prepared in an appropriate buffer (e.g., 50 mM HEPES).
- Assay Conditions: The hydrolysis reaction was monitored by measuring the change in absorbance at a specific wavelength corresponding to the cleavage of the β-lactam ring. The reaction was carried out in a quartz cuvette at a constant temperature (e.g., 30°C).
- Kinetic Measurements: Initial rates of hydrolysis were measured at various substrate concentrations.
- Data Analysis: The Michaelis-Menten equation was fitted to the initial velocity data to determine the K_m and V_max values. The k_cat was calculated from V_max and the enzyme concentration.

# Visualizing Cross-Resistance Relationships

The following diagrams illustrate the conceptual relationships of β-lactam resistance and the potential positioning of **FR295389**.

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# References


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